

A Technical Guide to Glycoursodeoxycholic Acid-d4: Suppliers, Purity, and Biological Context

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Compound of Interest

Compound Name: **Glycoursodeoxycholic Acid-d4**

Cat. No.: **B10820266**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Glycoursodeoxycholic Acid-d4** (GUDCA-d4), a deuterated internal standard crucial for the accurate quantification of its endogenous counterpart, Glycoursodeoxycholic Acid (GUDCA). This document outlines key information regarding suppliers, purity specifications, and the fundamental signaling pathways in which GUDCA is involved.

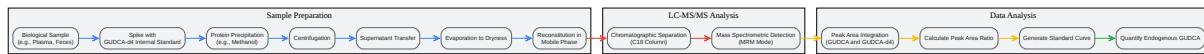
Glycoursodeoxycholic Acid-d4: Supplier and Purity Overview

The selection of a high-purity internal standard is paramount for achieving reliable and reproducible results in mass spectrometry-based analyses. Several reputable suppliers offer **Glycoursodeoxycholic Acid-d4**, each with specific purity guarantees. The following table summarizes the available information from prominent vendors.

Supplier	Stated Purity	Analytical Method	Catalogue Number
Cayman Chemical	≥99% deuterated forms (d1-d4)[1]	Not Specified	31309[2]
≥95%[3][4]	Not Specified	31555 (MaxSpec® Standard)[3]	
Sigma-Aldrich	≥98 atom % D, ≥97% (CP)[5]	Mass Spectrometry[5]	Not Specified
Simson Pharma	High Quality (Certificate of Analysis provided)[6]	Not Specified	G420001[6]
ESS (Expert Synthesis Solutions)	>95% by NMR; >98% atom D[7]	NMR[7]	ESS0315[7]
Clearsynth	Not less than 90%[8]	HPLC[8]	CS-O-03156[8]
LGC Standards	Not Specified	Not Specified	TRC-A629273[9]

Experimental Protocols: Quantification of Glycoursodeoxycholic Acid

Glycoursodeoxycholic Acid-d4 is primarily utilized as an internal standard for the quantification of GUDCA in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a generalized experimental workflow for such an analysis.



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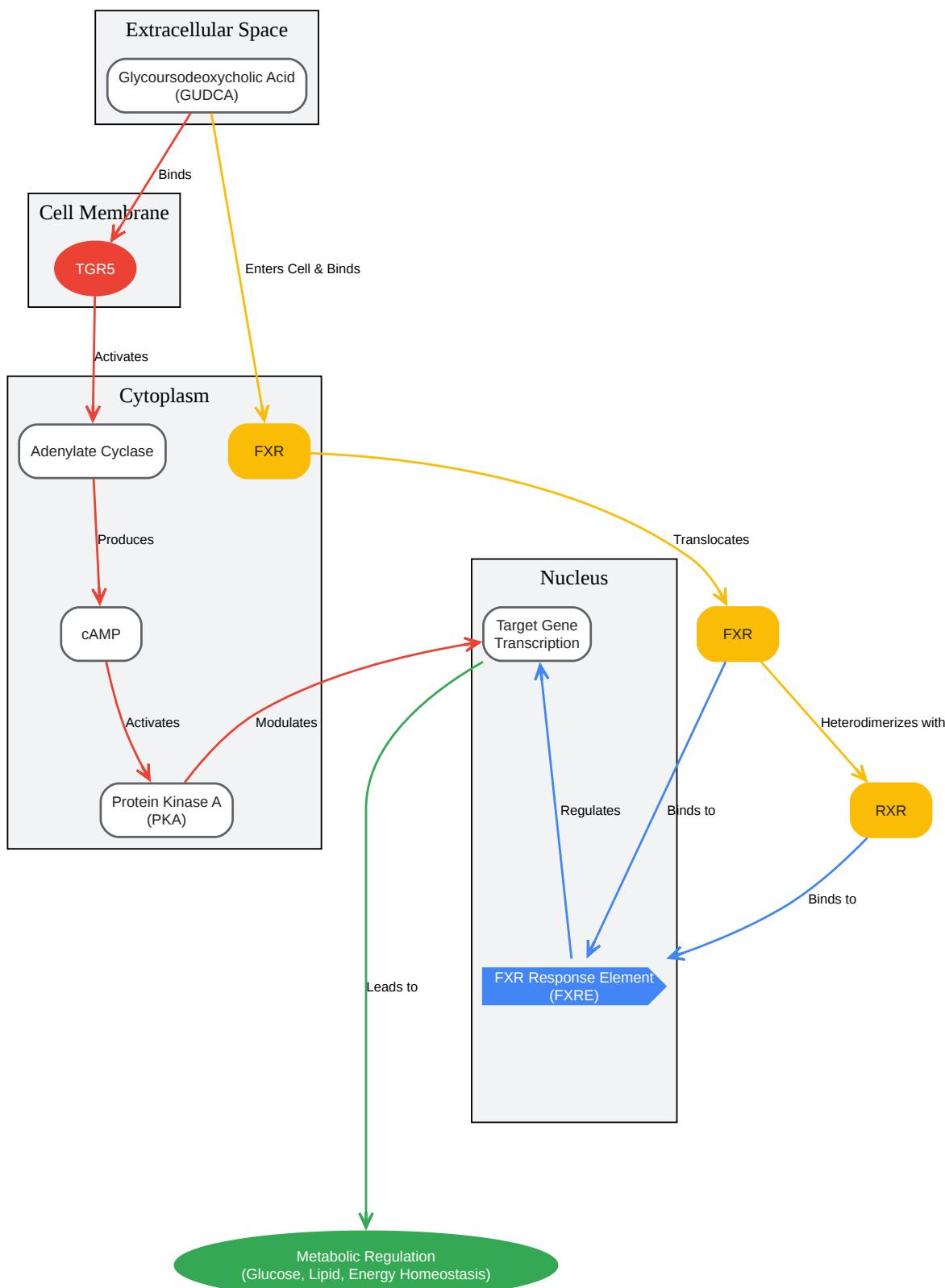
A generalized workflow for the quantification of Glycoursodeoxycholic Acid using GUDCA-d4.

Key Methodological Considerations:

- Sample Preparation: A crucial step to remove interfering substances from the biological matrix. Protein precipitation with organic solvents like methanol or acetonitrile is a common approach.
- Chromatography: Reversed-phase chromatography, typically using a C18 column, is employed to separate GUDCA from other bile acids and matrix components.
- Mass Spectrometry: Detection is achieved using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This technique provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions for both GUDCA and GUDCA-d4. For **Glycoursodeoxycholic acid-d4**, a precursor ion m/z of 451.9 Da and a product ion of 73.7 Da are used for monitoring.[\[10\]](#)

Biological Significance: Glycoursodeoxycholic Acid in Cellular Signaling

Glycoursodeoxycholic acid, like other bile acids, is not merely a digestive surfactant but also a signaling molecule that interacts with specific receptors to modulate various metabolic processes. The two primary receptors for bile acids are the farnesoid X receptor (FXR), a nuclear receptor, and the Takeda G-protein coupled receptor 5 (TGR5), a cell surface receptor. [\[11\]](#)[\[12\]](#)[\[13\]](#)



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Key signaling pathways activated by Glycoursodeoxycholic Acid.

Activation of these receptors by bile acids like GUDCA triggers downstream signaling cascades that influence a wide range of physiological functions, including:

- Glucose Homeostasis: Bile acid signaling can improve insulin sensitivity and glucose tolerance.[11]
- Lipid Metabolism: Regulation of cholesterol and triglyceride levels.
- Energy Expenditure: TGR5 activation, in particular, has been linked to increased energy expenditure.[13]
- Inflammation: Bile acids can exert anti-inflammatory effects.

This intricate signaling network underscores the importance of accurately measuring bile acid concentrations to understand their role in health and disease, making high-quality internal standards like **Glycoursodeoxycholic Acid-d4** indispensable for researchers in the field.

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